

Preclinical In Vivo and In Vitro Studies of Relamorelin: A Technical Guide

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Compound of Interest

Compound Name: **Relamorelin**

Cat. No.: **B610436**

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1.0 Introduction

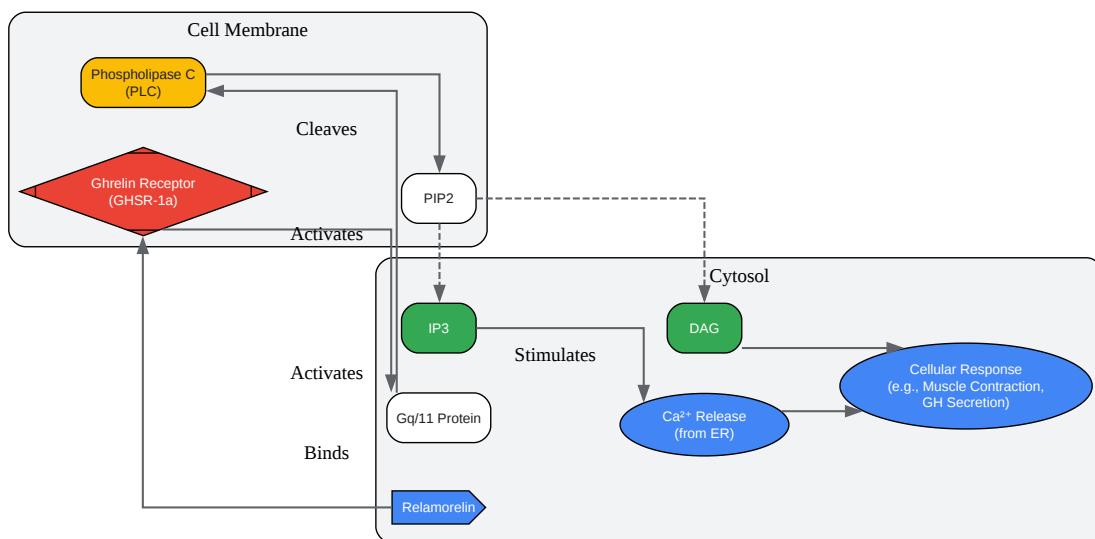
Relamorelin (formerly RM-131) is a synthetic pentapeptide analogue of ghrelin, the endogenous ligand for the growth hormone secretagogue receptor (GHSR-1a).^{[1][2]} Developed as a potent, selective ghrelin receptor agonist, **Relamorelin** exhibits enhanced plasma stability and a longer half-life compared to its natural counterpart.^{[2][3][4]} Its primary therapeutic potential lies in the treatment of gastrointestinal motility disorders, most notably diabetic gastroparesis and chronic constipation.^{[1][5]} The U.S. Food and Drug Administration (FDA) has granted Fast Track designation to **Relamorelin** for the indication of diabetic gastroparesis.^[1]

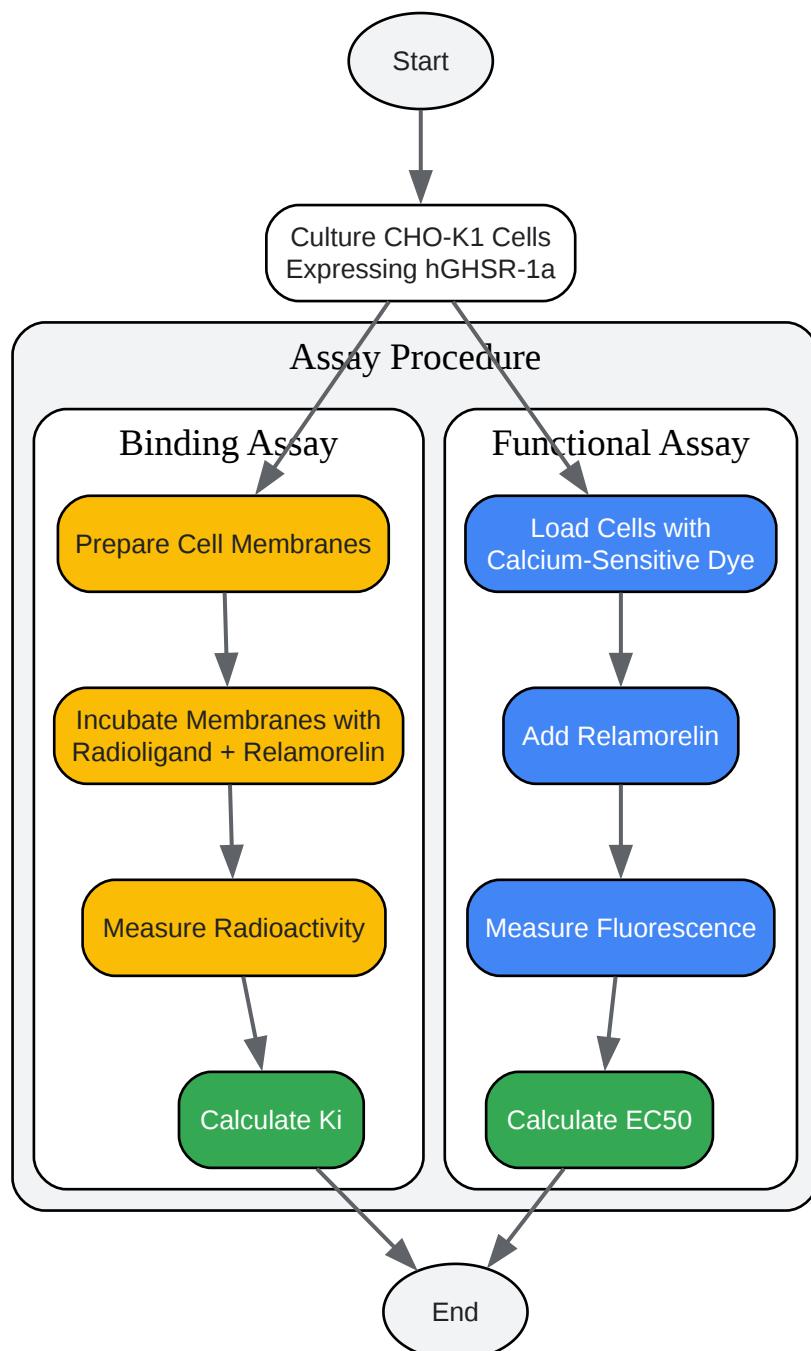
This technical guide provides a comprehensive overview of the key preclinical in vitro and in vivo studies that have defined the pharmacological, pharmacokinetic, and toxicological profile of **Relamorelin**, forming the scientific basis for its clinical development.

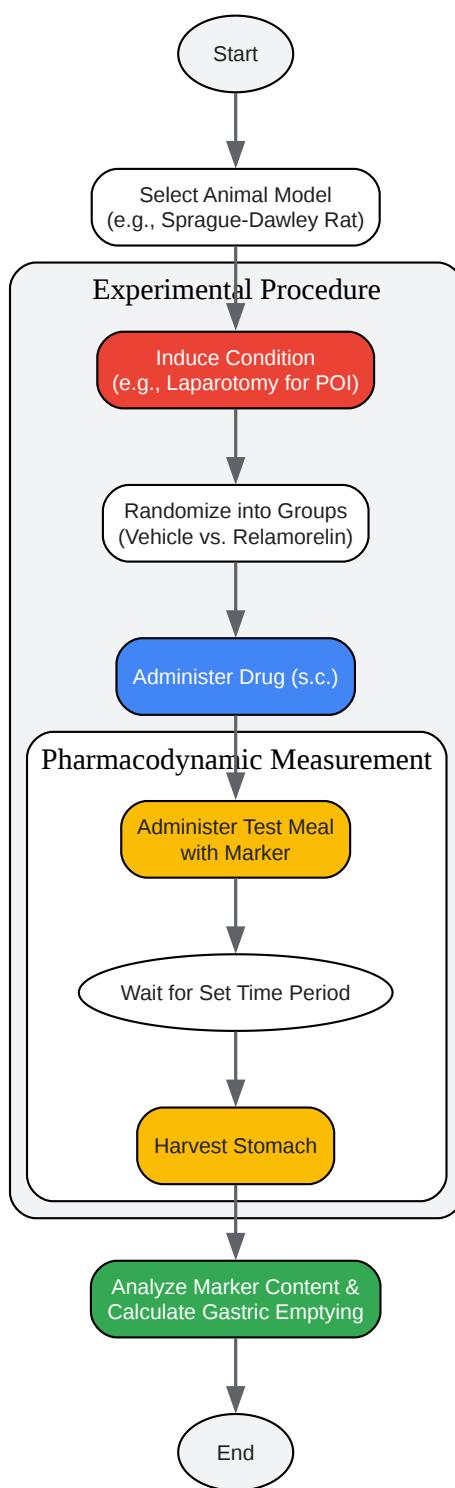
2.0 Mechanism of Action

Relamorelin functions as a potent agonist at the ghrelin receptor (GHSR-1a), a G-protein coupled receptor predominantly located in the stomach and the hypothalamus.^[6] The natural hormone ghrelin, often called the "hunger hormone," plays a crucial role in regulating appetite, energy balance, and gastrointestinal motility.^{[5][7]} When the stomach is empty, ghrelin is secreted, acting on brain cells to increase hunger and on the gastrointestinal tract to prepare it for food intake by stimulating gastric acid secretion and motility.^[5]

By mimicking the action of ghrelin, **Relamorelin** binding to the GHSR-1a initiates a signaling cascade that promotes gastric and colonic motility.^{[5][6]} This prokinetic effect is mediated, in part, by the stimulation of the vagal nuclei and the vagus nerve, which enhances the frequency and strength of stomach contractions.^{[4][6]} The downstream signaling pathway involves the activation of intracellular mediators, leading to an increase in intracellular calcium, a key event in triggering smooth muscle contraction.^[8]







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